

# 1-Undecanol 2-methyl- safety data sheet MSDS

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 2-Methyl-1-undecanol

CAS No.: 10522-26-6

Cat. No.: S573240

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## Physicochemical Properties

The table below summarizes the key physical and chemical properties of **2-Methyl-1-undecanol** [1] [2] [3].

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>26</sub> O [3]
Molecular Weight	186.33 g/mol [3]
Density	0.8300 g/cm <sup>3</sup> [3]
Boiling Point	250.85 °C (estimate) [3]
Melting Point	16.85 °C (estimate) [3]
Flash Point	>100 °C (based on related compound) [1]
LogP	4.759 (estimate) [3]
Vapor Pressure	0.0±1.1 mmHg at 25°C (for 1-Undecanol) [1]
Refractive Index	1.4382 [3]
Odor	Balsam [3]

## Hazard and Safety Information

Based on the available data, the following hazard classifications and safety statements are associated with this compound [3].

| Category | Information | | :--- | :--- | | **GHS Pictograms** |

- GHS07 (Exclamation mark) [3]

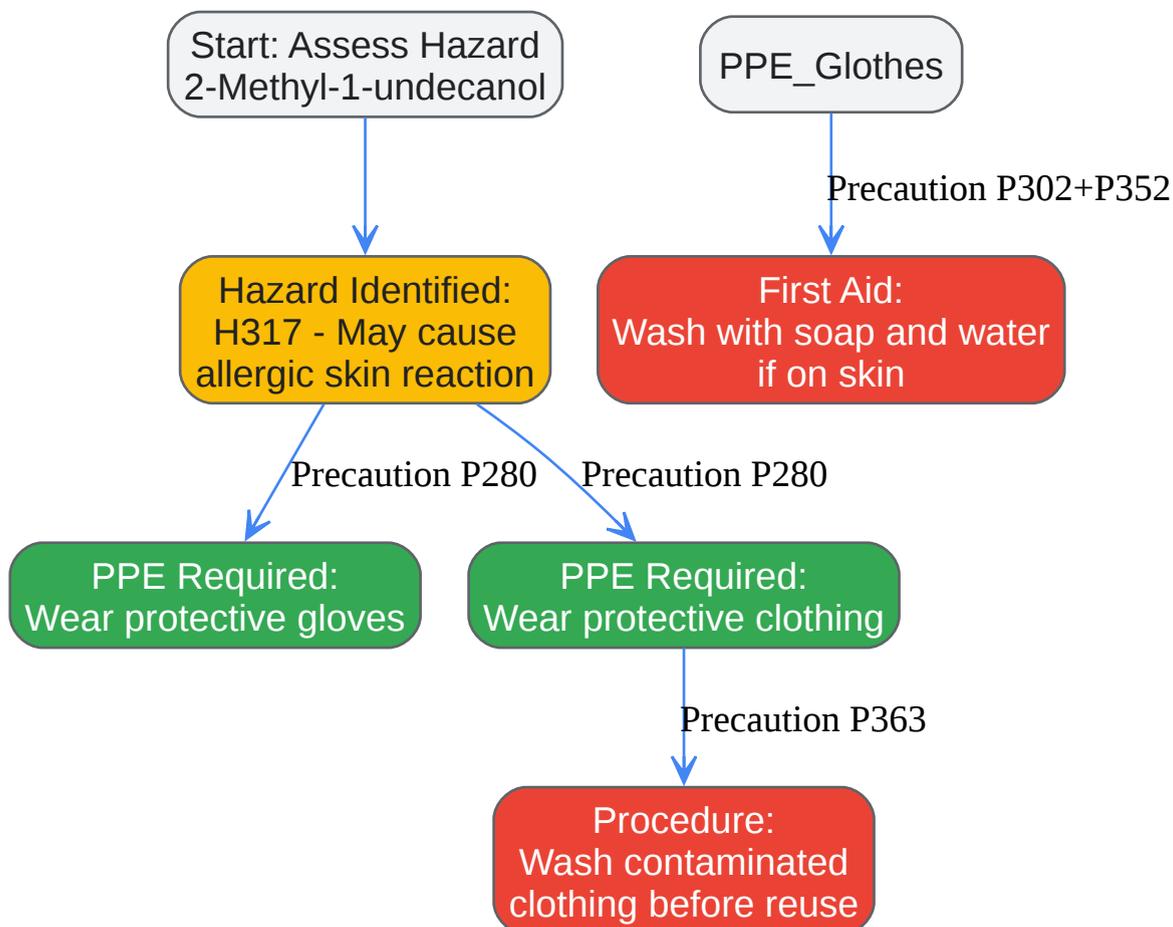
| | **Signal Word** | Warning [3] | | **Hazard Statements (H-Statements)** | **H317**: May cause an allergic skin reaction [3] | | **Precautionary Statements (P-Statements)** |

- **P261**: Avoid breathing dust/fume/gas/mist/vapors/spray.
- **P272**: Contaminated work clothing should not be allowed out of the workplace.
- **P280**: Wear protective gloves/protective clothing/eye protection/face protection.
- **P302+P352**: IF ON SKIN: Wash with plenty of soap and water.
- **P333+P313**: If skin irritation or rash occurs: Get medical advice/attention.
- **P321**: Specific treatment (see section on this label).
- **P363**: Wash contaminated clothing before reuse.
  
- **P501**: Dispose of contents/container in accordance with local/regional/national/international regulations. [3]

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The relationship between the hazard identification and the required personal protective equipment (PPE) is summarized in the workflow below.

## Hazard Identification and PPE Workflow



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## Experimental & Handling Protocols

While specific analytical protocols for **2-Methyl-1-undecanol** were not found, the following methodologies for similar compounds can serve as a reference for researchers.

- **Liquid-Liquid Microextraction (LLME):** For extracting and concentrating trace organic compounds from liquid samples. A **Vortex-Assisted Low Density Solvent Liquid-Liquid Microextraction (VLLME)** method can be employed [1]. This involves using a low-density extraction solvent that is dispersed in the sample solution via vortexing, followed by centrifugation and solidification at low temperatures for easy collection of the analyte [4] [1].
- **Chromatographic Analysis:** After extraction, analysis can be performed using **High-Performance Liquid Chromatography (HPLC)** or **Gas Chromatography (GC)** coupled with mass spectrometry for precise identification and quantification [4] [1].

## Key Considerations for Researchers

- **Skin Sensitization:** The primary identified hazard is skin sensitization. It is crucial to implement strict administrative controls and ensure all personnel use appropriate PPE as indicated in the workflow [3].
- **Stability and Incompatibility:** The compound is stable but combustible. It is incompatible with strong oxidizing agents and strong acids [1].
- **Data Gaps:** The information available is primarily from database records and does not constitute a complete, official SDS. For formal laboratory work, **procuring an up-to-date SDS from a certified supplier or manufacturer is strongly recommended.**

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## References

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**Address:** Ontario, CA 91761, United States

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**Web:** [www.smolecule.com](http://www.smolecule.com)